

Comprehensive Analytical Characterization Protocol for 5-Bromo-N-cyclopropyl-2,4-dimethylbenzamide

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Compound of Interest

Compound Name: 5-Bromo-N-cyclopropyl-2,4-dimethylbenzamide

Cat. No.: B13929078

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Target Audience: Researchers, Analytical Scientists, and Drug Development Professionals

Document Type: Application Note & Standard Operating Procedure (SOP)

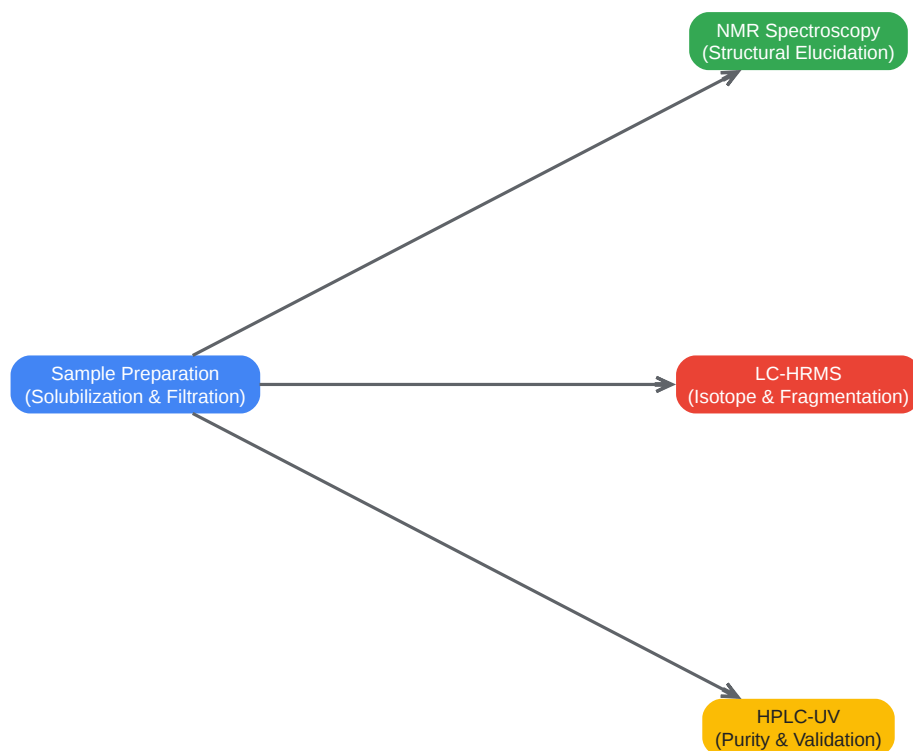
Introduction & Chemical Profiling

5-Bromo-N-cyclopropyl-2,4-dimethylbenzamide (CAS: 2495081-21-3)[1] is a highly functionalized halogenated benzamide intermediate. In contemporary drug discovery, the cyclopropyl benzamide motif frequently serves as a rigidified, lipophilic pharmacophore capable of directing precise interactions within kinase hinge regions or G-protein coupled receptor (GPCR) binding pockets.

From an analytical perspective, this molecule presents a unique set of structural handles: a basic amide nitrogen, a distinct isotopic bromine signature, and a sterically hindered aromatic core. To ensure the scientific integrity of the compound before its integration into biological assays or downstream cross-coupling syntheses, a rigorous, self-validating analytical strategy is required.

Core Analytical Strategy & Workflow

The following workflow dictates the sequential methodologies required to achieve absolute structural confirmation and quantitative purity validation.



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Caption: Analytical workflow for the comprehensive characterization of **5-Bromo-N-cyclopropyl-2,4-dimethylbenzamide**.

Structural Elucidation via NMR Spectroscopy

Causality & Experimental Design

Nuclear Magnetic Resonance (NMR) spectroscopy is the definitive technique for confirming the regiochemistry of the benzamide core[2]. For this specific compound, the choice of deuterated solvent is a critical variable. While Chloroform-d (CDCl_3) is standard, Dimethyl Sulfoxide- d_6 (DMSO-d_6) is strictly preferred here. DMSO-d_6 acts as a strong hydrogen-bond acceptor, locking the exchangeable amide N-H proton and shifting its resonance downfield (typically 8.0–8.5 ppm)[3]. This prevents rapid proton exchange with trace atmospheric water, allowing the analyst to observe the crucial scalar spin-spin coupling between the N-H proton and the adjacent cyclopropyl methine proton.

Protocol: ^1H and ^{13}C NMR Acquisition

- **Sample Preparation:** Accurately weigh 5.0 mg of the analyte into a clean, static-free glass vial.
- **Solubilization:** Add 0.6 mL of high-purity DMSO-d_6 (spiked with 0.03% v/v Tetramethylsilane [TMS] as an internal zero-reference). Vortex for 30 seconds to ensure complete dissolution.
- **Transfer:** Transfer the homogenous solution into a precision 5 mm NMR tube using a glass Pasteur pipette, avoiding the introduction of air bubbles.
- **Instrument Setup:** Insert the sample into a 400 MHz (or higher) NMR spectrometer. Tune and match the probe specifically to the ^1H and ^{13}C Larmor frequencies.
- **Acquisition (^1H):** Execute a standard ^1H pulse sequence (zg30) with 16 scans, a relaxation delay (D1) of 2.0 seconds, and an acquisition time of 3.0 seconds.
- **Acquisition (^{13}C):** Execute a proton-decoupled ^{13}C pulse sequence (zgpg30) with a minimum of 1024 scans. The high scan count is mandatory to achieve an adequate signal-to-noise (S/N) ratio for the quaternary carbons (C=O , C-Br , and C-CH_3).

Data Presentation: Expected ^1H NMR Assignments

The para-relationship of the two aromatic protons (H3 and H6) on the 2,4,5-trisubstituted ring dictates that they will appear as two distinct singlets, providing immediate confirmation of the substitution pattern.

Proton Environment	Expected Chemical Shift (δ , ppm)	Multiplicity	Integration	Structural Assignment
Amide N-H	8.00 – 8.30	Broad doublet	1H	Exchangeable proton, coupled to cyclopropyl CH
Aromatic H (C6)	7.30 – 7.50	Singlet	1H	Adjacent to the amide and bromine atom
Aromatic H (C3)	7.00 – 7.20	Singlet	1H	Isolated between the two methyl groups
Cyclopropyl C-H	2.70 – 2.90	Multiplet	1H	Methine proton adjacent to the nitrogen
Aryl -CH ₃ (C4)	2.30 – 2.40	Singlet	3H	Methyl group para to the amide
Aryl -CH ₃ (C2)	2.20 – 2.30	Singlet	3H	Methyl group ortho to the amide
Cyclopropyl - CH ₂ -	0.50 – 0.80	Multiplets	4H	Methylene protons of the cyclopropyl ring

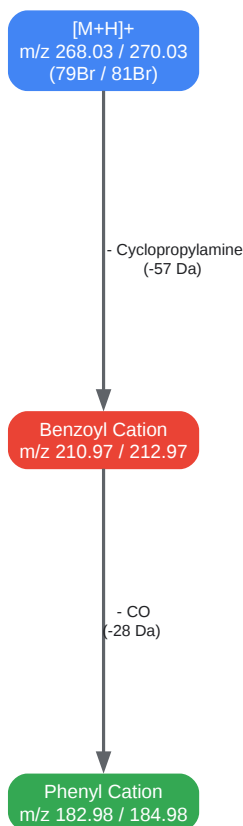
Exact Mass & Isotopic Profiling via LC-HRMS

Causality & Experimental Design

High-Resolution Mass Spectrometry (HRMS) provides orthogonal validation of the molecular formula. Electrospray Ionization in positive mode (ESI+) is selected because the lone electron pair on the amide nitrogen readily accepts a proton[4]. The defining feature of this molecule is the bromine atom, which exists naturally as two stable isotopes (^{79}Br and ^{81}Br) in a nearly 1:1 ratio. This creates a highly diagnostic "doublet" molecular ion peak separated by exactly 2 m/z units. Furthermore, collision-induced dissociation (CID) of benzamides characteristically yields a stable benzoyl cation via the cleavage of the C-N amide bond[5].

Protocol: LC-HRMS Analysis

- **Dilution:** Prepare a 1 $\mu\text{g/mL}$ solution of the compound in a 50:50 mixture of LC-MS grade Water and Acetonitrile (both containing 0.1% Formic Acid to promote ionization).
- **Self-Validation (Blank Run):** Inject a pure solvent blank prior to the sample. This establishes the baseline and proves the absence of column carryover.
- **Injection & Ionization:** Inject 2 μL of the sample into the LC-HRMS system. Set the ESI source to positive mode with a capillary voltage of 3.5 kV and a desolvation temperature of 350°C.
- **MS/MS Fragmentation:** Isolate the $[\text{M}+\text{H}]^+$ precursor ions (m/z 268.03 / 270.03) and apply a collision energy of 25 eV using argon as the collision gas.



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Caption: ESI⁺ MS/MS fragmentation pathway of **5-Bromo-N-cyclopropyl-2,4-dimethylbenzamide**.

Purity Determination via HPLC-UV (ICH Q2(R2) Compliant)

Causality & Experimental Design

To determine the chemical purity of the synthesized batch, a High-Performance Liquid Chromatography (HPLC) method must be employed and validated according to the latest ICH Q2(R2) guidelines[6]. A reverse-phase C18 column is chosen due to the strong hydrophobicity imparted by the brominated aromatic ring and the cyclopropyl group. Trifluoroacetic acid (TFA, 0.1%) is added to both mobile phases. TFA acts as an ion-pairing agent, suppressing any residual ionization of the amide and maintaining it in a neutral state. This prevents peak tailing and ensures high-resolution separation from potential polar synthetic impurities (e.g., unreacted 5-bromo-2,4-dimethylbenzoic acid).

Protocol: HPLC Purity Assessment

- **System Suitability Test (SST):** Inject a known reference standard to verify column efficiency (Theoretical Plates, $N > 2000$) and peak symmetry (Tailing factor < 1.5). This satisfies the ICH Q2(R2) requirement for system suitability and robustness[7].
- **Sample Preparation:** Dissolve the compound in HPLC-grade Acetonitrile to a final concentration of 1.0 mg/mL. Filter the solution through a 0.22 μm PTFE syringe filter to protect the column frit.
- **Chromatographic Conditions:**
 - Column: C18, 150 x 4.6 mm, 3.5 μm particle size.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV Diode Array Detector (DAD) extracting at 210 nm (amide backbone) and 254 nm (aromatic ring).
 - Column Temperature: 30°C (thermostatted to ensure retention time reproducibility).
- **Gradient Execution:** Execute the mobile phase gradient program detailed below.

Data Presentation: HPLC Gradient Program

Time (min)	Mobile Phase A (Water + 0.1% TFA) %	Mobile Phase B (Acetonitrile + 0.1% TFA) %	Elution Profile Justification
0.0	95	5	Initial hold, column equilibration
2.0	95	5	Isocratic hold to elute highly polar impurities
12.0	10	90	Linear gradient for primary analyte elution
15.0	10	90	Isocratic wash of strongly retained hydrophobic species
15.1	95	5	Rapid return to initial conditions
20.0	95	5	Re-equilibration (Critical self-validation step for run-to-run precision)

References

- Boroncore Chemical Database. 2495081-21-3 | **5-Bromo-N-cyclopropyl-2,4-dimethylbenzamide**. Boroncore.[\[Link\]](#)
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Sources

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